

T63 (TP63) Antibody: Application Notes and Protocols for Western Blot Validation

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Compound of Interest

Compound Name: T63

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Introduction

This document provides detailed application notes and protocols for the validation of antibodies targeting Tumor Protein p63 (TP63), often referred to as **T63**, for use in Western blot analysis. TP63 is a member of the p53 family of transcription factors and plays a crucial role in the development and maintenance of epithelial tissues.^{[1][2][3][4][5]} It exists in multiple isoforms, primarily the full-length transactivating (TA) isoforms and the N-terminally truncated (ΔN) isoforms, which can have opposing functions in cellular processes such as proliferation, differentiation, and apoptosis.^{[1][3][6][7][8]} Given its significance in both normal development and various pathologies, including cancer, rigorous validation of antibodies against TP63 is essential for reliable experimental outcomes.^{[6][9]}

These notes are intended to guide researchers in the proper use and validation of **T63** antibodies, ensuring specificity and reproducibility in Western blotting applications.

Antibody Specifications and Data

A variety of monoclonal and polyclonal antibodies targeting TP63 are commercially available. The selection of an appropriate antibody is critical and should be based on its specific

validation data. Below is a summary of typical specifications for anti-TP63 antibodies suitable for Western blot.

Feature	Specification	Source(s)
Target Protein	Tumor Protein p63 (TP63)	[1] [6] [10]
Alternate Names	p63, KET, p53CP, p73L	[1] [6]
Available Isotypes	Mouse Monoclonal, Rabbit Monoclonal, Rabbit Polyclonal	[10] [11] [12]
Reactivity	Human, Mouse, Rat	[12]
Recommended Applications	Western Blot (WB), Immunohistochemistry (IHC), Immunocytochemistry (ICC), ELISA	[6] [10] [12]
Typical WB Dilution	1:500 - 1:2000 (user-dependent optimization required)	[10] [12]
Molecular Weight	Multiple isoforms exist, with major bands often observed around 68-77 kDa for TAp63 isoforms and 40-60 kDa for Δ Np63 isoforms.	[12]

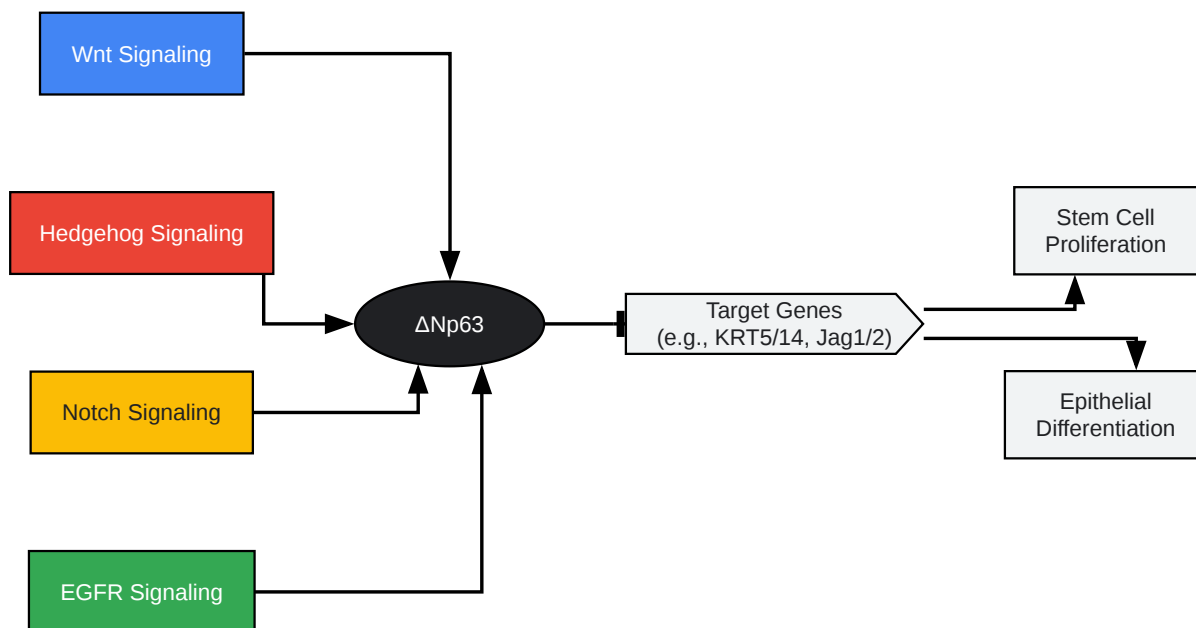
Signaling Pathways Involving TP63

TP63 is a central regulator in several key signaling pathways that govern epithelial development, stem cell maintenance, and tumorigenesis. Understanding these pathways is crucial for interpreting Western blot results in a biological context.

TP63 in Epithelial Development and Stem Cell Regulation

TP63, particularly the Δ Np63 isoform, is essential for the development and stratification of epithelial tissues.[\[5\]](#) It integrates signals from multiple pathways, including Wnt, Hedgehog, and

Notch, to control the expression of genes involved in cell fate determination and proliferation.



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TP63 integrates multiple signaling pathways in epithelial development.

The Dual Role of TP63 Isoforms in Cancer

The two major isoforms of TP63, TAp63 and Δ Np63, often exhibit opposing roles in cancer. TAp63 isoforms can act as tumor suppressors by inducing apoptosis and cell cycle arrest, similar to p53. In contrast, Δ Np63 isoforms are frequently overexpressed in squamous cell carcinomas and can promote cancer cell proliferation and survival by inhibiting apoptosis.[6]



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Opposing roles of TAp63 and ΔNp63 isoforms in cancer.

Western Blot Experimental Workflow and Protocols

The following section provides a detailed workflow and protocol for the validation of **T63** antibodies.

Experimental Workflow Diagram



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